

# Physicochemical Properties of Related Amino-Indazolol Isomers

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## Compound of Interest

Compound Name: 5-amino-1H-indazol-6-ol

Cat. No.: B15047453

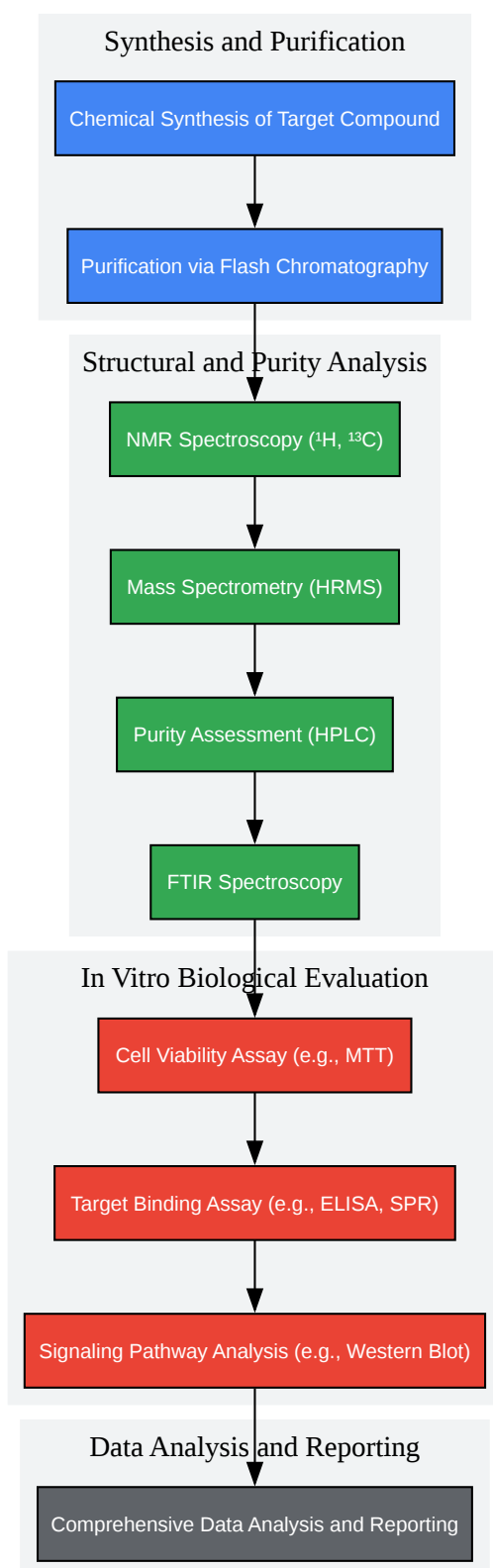
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For comparative purposes, the known physicochemical data for several isomers and related derivatives of amino-indazolol are summarized below.

Compound Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Reference
6-Amino-1H-indazol-5-ol	724767-14-0	C <sub>7</sub> H <sub>7</sub> N <sub>3</sub> O	149.15	[1]
5-Amino-1H-indazole	19335-11-6	C <sub>7</sub> H <sub>7</sub> N <sub>3</sub>	133.15	[2][3][4]
6-Amino-1H-indazole	16133-25-8	C <sub>7</sub> H <sub>7</sub> N <sub>3</sub>	133.15	
3-Amino-1H-indazol-6-ol	88805-72-5	C <sub>7</sub> H <sub>7</sub> N <sub>3</sub> O	149.15	

## Experimental Protocols

As no experimental data for **5-amino-1H-indazol-6-ol** is available, this section provides a generalized experimental workflow for the characterization of a novel indazole derivative, from synthesis to initial biological screening.

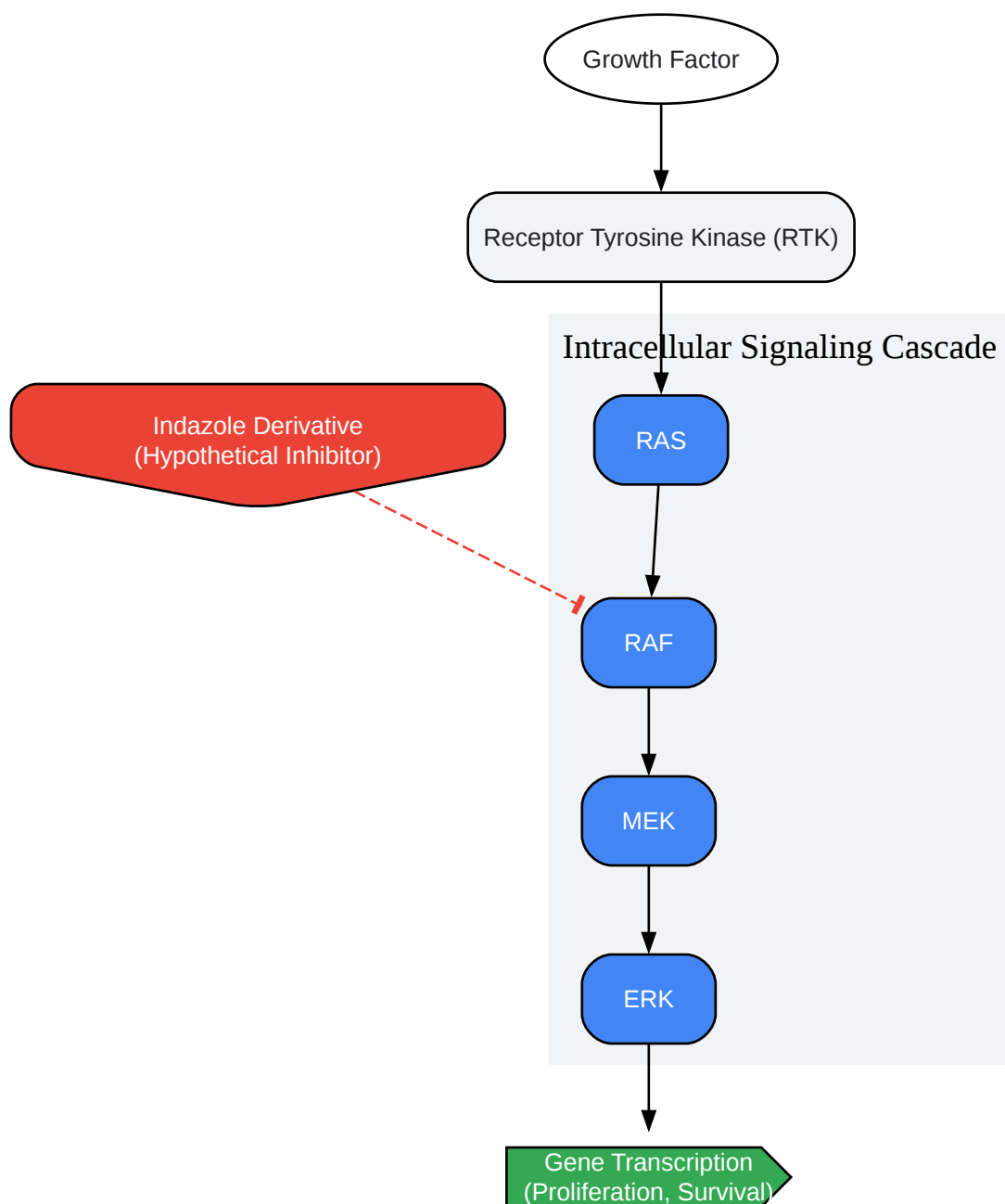


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Caption: A standard experimental workflow for the synthesis, characterization, and initial biological evaluation of a novel indazole derivative.

## Potential Signaling Pathways

While no signaling pathways involving **5-amino-1H-indazol-6-ol** have been described, substituted indazoles are known to interact with various biological targets, particularly protein kinases. The diagram below illustrates a hypothetical signaling pathway where a novel indazole derivative might act as a kinase inhibitor, a common mechanism of action for this class of compounds.



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Caption: A hypothetical signaling pathway (MAPK pathway) where a novel indazole derivative could act as a RAF kinase inhibitor.

In conclusion, while direct information on **5-amino-1H-indazol-6-ol** is not currently available, the data on related compounds and the generalized experimental and logical frameworks provided here offer a valuable resource for researchers working in this area. Further

investigation would be required to synthesize and characterize this specific molecule to determine its properties and potential applications.

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## References

- 1. 724767-14-0|6-Amino-1H-indazol-5-ol|BLD Pharm [bldpharm.com]
- 2. 5-Amino-1H-indazole, 98% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 3. 5-Aminoindazole 97 19335-11-6 [sigmaaldrich.com]
- 4. 1H-Indazol-5-amine | C7H7N3 | CID 88012 - PubChem [pubchem.ncbi.nlm.nih.gov]
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